

Fulvinol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fulvinol*

Cat. No.: B12745291

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CAS Number: 183961-38-8

This document provides a comprehensive technical overview of **Fulvinol**, a naturally occurring polyacetylene with significant potential in oncological research. This guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, relevant experimental protocols, and known biological activities.

Chemical Properties

Fulvinol, a chiral alkynylcarbinol isolated from marine sponges, possesses a complex molecular structure.^[1] While experimentally determined physical properties are not extensively documented in publicly available literature, a summary of its known and computed chemical data is presented below for reference.

Table 1: Chemical and Physical Properties of **Fulvinol**

| Property | Value | Source |
|-------------------|--|-------------------------------|
| CAS Number | 183961-38-8 | PubChem[2] |
| Molecular Formula | C46H76O2 | PubChem[2] |
| Molecular Weight | 661.1 g/mol | PubChem[2] |
| IUPAC Name | (3S,4E,11Z,23Z,35Z,42E,44S)-4,11,23,35,42-Hexatetracontapentaene-1,45-diyne-3,44-diol | PubChem[2] |
| Computed XLogP3 | 16.6 | PubChem[2] |
| Solubility | Soluble in organic solvents such as methanol and chloroform.[3] Insoluble in water.[4] | General for similar compounds |
| Melting Point | Not experimentally determined in available literature. | |
| Boiling Point | Not experimentally determined in available literature. | |

Experimental Protocols

Detailed experimental protocols for the total synthesis of **Fulvinol** are not readily available in the surveyed literature. However, general methodologies for the synthesis of similar complex natural products, such as other polyacetylene alkaloids, often involve multi-step sequences. These can include strategies like transition-metal-free coupling reactions and late-stage diversification.

General Analytical Methodologies

The characterization and quantification of **Fulvinol** would likely employ a combination of standard analytical techniques used for complex organic molecules.

2.1.1. High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method would be suitable for the purification and quantification of **Fulvinol**. A C18 column with a gradient elution using a mobile phase of acetonitrile and water, with detection by UV-Vis or photodiode array (PDA), is a common starting point for such compounds.

- Sample Preparation: Dry residues of extracts containing **Fulvinol** can be resuspended in a suitable solvent like acetonitrile.
- Column: C8 or C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water, potentially with a small percentage of an acid like acetic acid to improve peak shape.
- Detection: UV detection, typically in the range of 210-280 nm, is often used for compounds with chromophores.

2.1.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy are essential for the structural elucidation of **Fulvinol**.

- Sample Preparation: The purified compound is dissolved in a deuterated solvent (e.g., CDCl_3 , CD_3OD).
- Analysis:
 - ^1H NMR provides information on the proton environment.
 - ^{13}C NMR identifies the different carbon atoms.
 - 2D NMR experiments (COSY, HSQC, HMBC) are used to establish connectivity between protons and carbons, confirming the complex structure.

Biological Activity and Mechanism of Action

Fulvinol has demonstrated notable antitumor activity, exhibiting cytotoxicity against various human cancer cell lines. While the precise molecular mechanisms are a subject of ongoing research, the induction of apoptosis is a key feature of its anticancer effects.

Cytotoxicity against Cancer Cell Lines

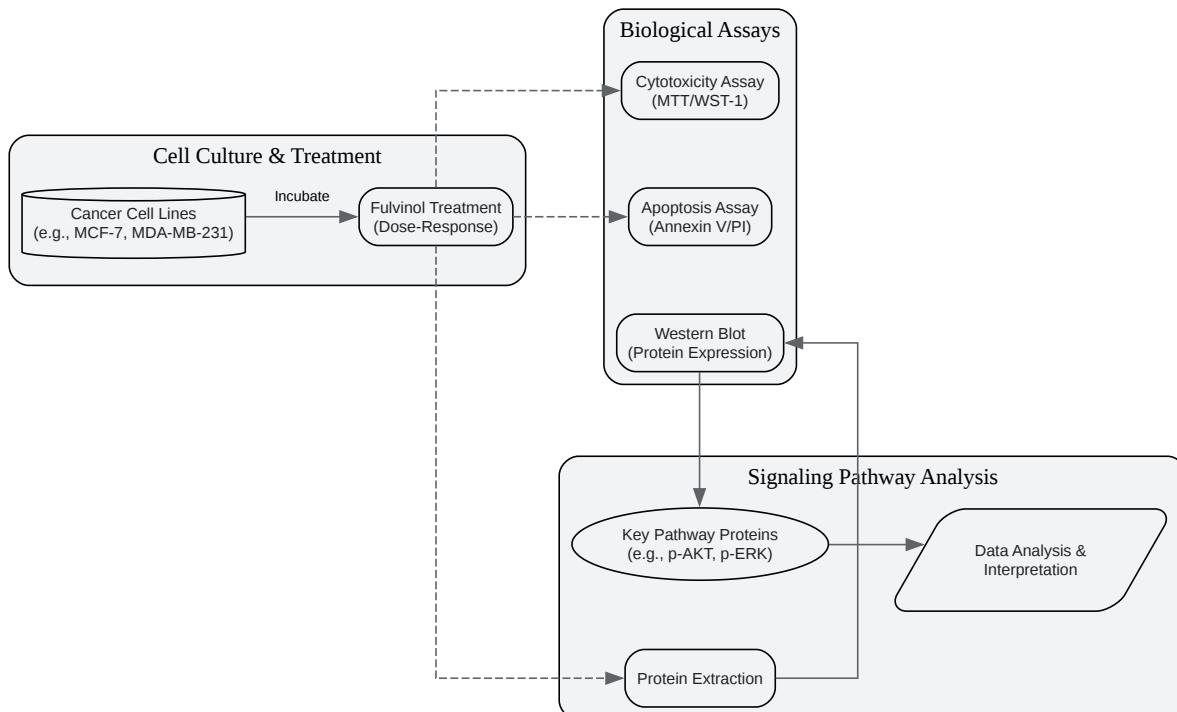
Studies have shown that **Fulvinol** and related polyacetylenes from marine sponges display potent cytotoxic effects against a range of cancer cell lines. The antiproliferative activity is often dose-dependent.

Signaling Pathways

The specific signaling pathways modulated by **Fulvinol** are not yet fully elucidated. However, based on the activity of similar natural products with anticancer properties, it is plausible that **Fulvinol** may interfere with key signaling cascades involved in cancer cell proliferation, survival, and metastasis. Potential pathways of interest for future investigation include:

- PI3K/AKT/mTOR Pathway: Frequently dysregulated in cancer, this pathway is a common target for anticancer agents.
- MAPK/ERK Pathway: Crucial for cell proliferation and survival, its inhibition can lead to apoptosis.
- Wnt/β-catenin Pathway: Involved in cell fate determination and proliferation, its aberrant activation is a hallmark of many cancers.

To visualize a hypothetical experimental workflow for investigating the effect of **Fulvinol** on a generic cancer signaling pathway, the following diagram is provided.

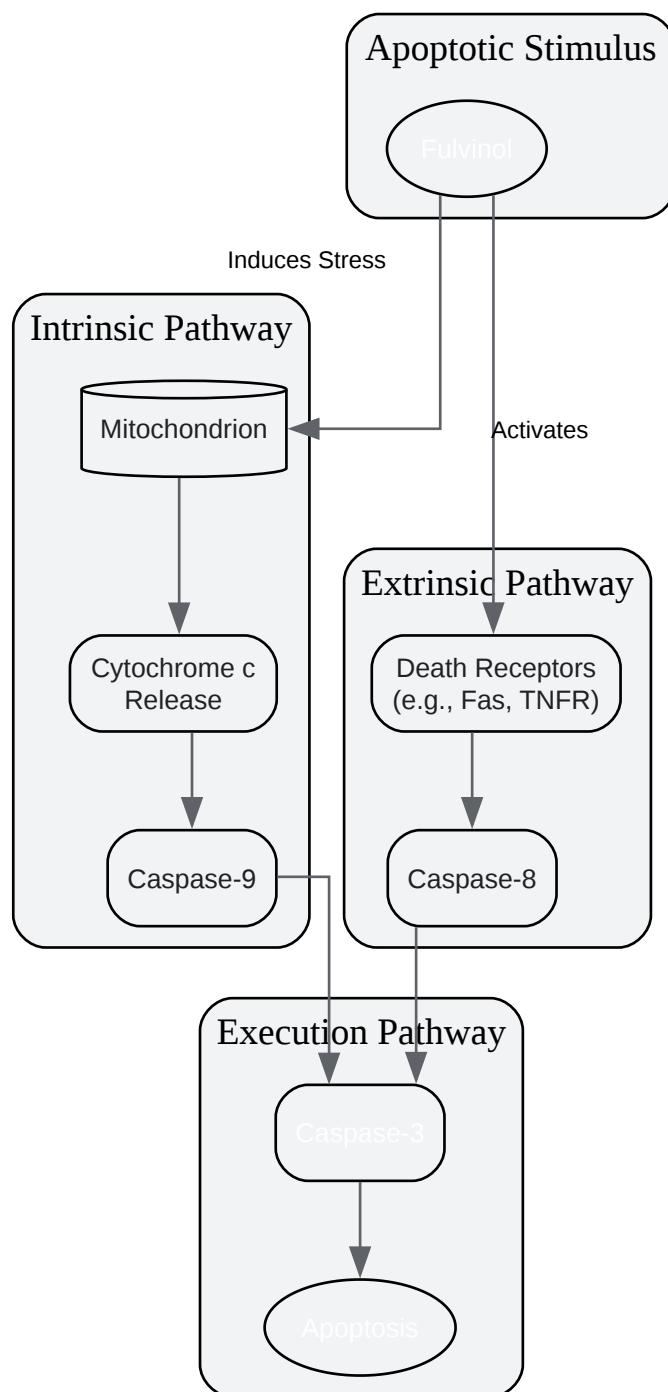


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Fig 1. A general workflow for studying **Fulvinol**'s effect on cancer cells.

Apoptosis Induction

The induction of apoptosis, or programmed cell death, is a hallmark of many effective anticancer agents. It is hypothesized that **Fulvinol** triggers apoptosis in cancer cells through either the intrinsic (mitochondrial) or extrinsic (death receptor) pathway. A simplified representation of these pathways is shown below.



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Fig 2. Simplified overview of apoptosis signaling pathways.

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